

A Comparative Guide to the Analytical Characterization of 3-Methoxy-N-methylpropanimidamide

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Compound of Interest

Compound Name: 3-Methoxy-N-methylpropanimidamide

Cat. No.: B15259225

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This guide provides an in-depth technical comparison of analytical methodologies for the characterization of **3-Methoxy-N-methylpropanimidamide**, a molecule of interest in synthetic chemistry and drug discovery programs. As a Senior Application Scientist, my objective is to move beyond mere procedural descriptions and delve into the causality behind experimental choices, offering a framework for robust, self-validating analytical workflows. We will focus primarily on the detailed structural elucidation possible with ^1H Nuclear Magnetic Resonance (NMR) spectroscopy, contextualized by comparisons with other essential techniques including ^{13}C NMR, Fourier-Transform Infrared (FT-IR) Spectroscopy, and Mass Spectrometry (MS).

Introduction: The Need for a Multi-Technique Approach

The unambiguous structural confirmation and purity assessment of novel chemical entities are foundational to modern chemical research and pharmaceutical development.^{[1][2]} **3-Methoxy-N-methylpropanimidamide**, possessing a reactive imidamide functional group, requires a meticulous analytical strategy to confirm its covalent structure and identify potential impurities

or isomeric forms. While ^1H NMR spectroscopy offers unparalleled detail regarding the proton framework of a molecule, its data is most powerful when corroborated by orthogonal techniques.^[1] This guide will present a predicted ^1H NMR spectrum based on established principles of chemical shift and spin-spin coupling, and then compare the utility of this data with that obtained from complementary methods.

Part 1: Structural Elucidation by ^1H NMR Spectroscopy

^1H NMR spectroscopy provides the most definitive non-destructive insight into the molecular structure of an organic compound in solution. The analysis hinges on predicting the chemical environment, integration, and coupling patterns for each unique proton in the molecule.

Molecular Structure and Proton Environments

The structure of **3-Methoxy-N-methylpropanimidamide**, $\text{CH}_3\text{OCH}_2\text{CH}_2\text{C}(=\text{NH})\text{NHCH}_3$, contains five distinct proton environments, which will give rise to five unique signals in the ^1H NMR spectrum.

- (a) Methoxy Protons ($-\text{OCH}_3$)
- (b) Methylene Protons adjacent to Oxygen ($-\text{OCH}_2-$)
- (c) Methylene Protons alpha to the Imidamide Carbon ($-\text{CH}_2-\text{C}=\text{N}$)
- (d) N-Methyl Protons ($-\text{NHCH}_3$)
- (e, f) Imidamide Protons ($\text{C}=\text{NH}$ and $-\text{NHCH}_3$)

Predicted ^1H NMR Spectral Data

The following table outlines the predicted ^1H NMR characteristics for **3-Methoxy-N-methylpropanimidamide**, assuming analysis in a standard deuterated solvent like Chloroform- d (CDCl_3) at 400 MHz.

Proton Label	Assigned Protons	Predicted Chemical Shift (δ , ppm)	Predicted Multiplicity	Integration	Rationale & Causality
a	-OCH ₃	~ 3.3	Singlet (s)	3H	Protons on a methyl group attached to an electronegative oxygen atom are deshielded relative to alkanes.[3][4] The signal is a singlet as there are no adjacent protons for coupling.
b	-OCH ₂ CH ₂ -	~ 3.6	Triplet (t)	2H	This methylene group is directly attached to an electronegative oxygen, causing a significant downfield shift.[5] It is split into a triplet by the two adjacent protons on

carbon (c)
(n+1 rule).[\[6\]](#)
[\[7\]](#)

Positioned
alpha to the
electron-
withdrawing
imidamide
group, these
protons are
deshielded.
The signal is
a triplet due
to coupling
with the two
adjacent
protons on
carbon (b).[\[6\]](#)
[\[7\]](#)

c -CH₂C(=NH)- ~ 2.6 Triplet (t) 2H

d -NHCH₃ ~ 2.9 Singlet (s) or
Doublet (d) 3H

The N-methyl
group's
chemical shift
is influenced
by the
adjacent C=N
bond. It will
appear as a
singlet if N-H
exchange is
rapid or
quadrupole
broadening
decouples it
from the N-H
proton.[\[8\]](#) If
coupling

occurs, it will
be a doublet.

Protons on
nitrogen
atoms have
highly
variable
chemical
shifts and
often appear
as broad
signals due to
quadrupole
effects and
chemical
exchange
with trace
amounts of
water or acid.
Their
integration
can
sometimes
be unreliable.

e, f	C=NH, - NHCH ₃	5.0 - 8.0	Broad Singlet(s) (br s)	2H
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This detailed prediction serves as a hypothesis that can be rigorously tested against experimental data. The triplet-triplet pattern for the ethyl fragment is a key structural signature.

Part 2: Comparison with Alternative Analytical Techniques

While ¹H NMR is the cornerstone of structural analysis, a comprehensive characterization relies on a suite of techniques.^{[1][2]} Each method provides a unique and complementary piece of the structural puzzle.

Technique	Information Provided	Advantages	Limitations
^1H NMR	Detailed proton framework, connectivity (via coupling), stereochemistry, quantitative analysis (qNMR).	Unparalleled structural detail, non-destructive.	Lower sensitivity than MS, complex spectra for large molecules, requires soluble sample.
^{13}C NMR	Carbon skeleton, number of unique carbon environments.	Complements ^1H NMR, provides direct evidence of carbon environments. [9]	Low natural abundance of ^{13}C results in low sensitivity, requiring longer acquisition times or more concentrated samples.
FT-IR	Presence of specific functional groups (e.g., C=N, N-H, C-O).	Fast, requires minimal sample preparation, provides a quick functional group "fingerprint". [10]	Provides limited information on the overall molecular structure and connectivity. [10]
Mass Spectrometry (MS)	Molecular weight, elemental composition (with HRMS), fragmentation patterns.	Extremely high sensitivity (pg-fg range), confirms molecular formula. [1] [11]	Provides little to no information about isomerism or the specific connectivity of atoms.

Expected Data from Alternative Techniques

- ^{13}C NMR: Approximately 5 signals are expected: C=N (~165 ppm), $-\text{OCH}_2$ (~70 ppm), $-\text{OCH}_3$ (~59 ppm), $-\text{CH}_2\text{C}=\text{N}$ (~35 ppm), and $-\text{NCH}_3$ (~30 ppm). The C=N carbon signal will be significantly downfield due to its chemical environment.[\[9\]](#)
- FT-IR: Key vibrational bands would include a strong C=N stretch around $1640\text{--}1670\text{ cm}^{-1}$, a broad N-H stretching band from $3200\text{--}3400\text{ cm}^{-1}$, a C-O-C ether stretch around 1100 cm^{-1} ,

and C-H stretching just below 3000 cm^{-1} .^{[10][12]}

- Mass Spectrometry (ESI-MS): The compound has a molecular formula of $\text{C}_5\text{H}_{12}\text{N}_2\text{O}$ and a molecular weight of 116.16 g/mol . In positive ion mode, ESI-MS would show a prominent protonated molecule $[\text{M}+\text{H}]^+$ at $m/z\ 117.10$. High-resolution mass spectrometry (HRMS) would confirm the elemental composition. Fragmentation analysis could show losses corresponding to the methoxy group or cleavage of the ethyl chain.^{[11][13]}

Part 3: Experimental Protocols & Workflows

Adherence to standardized protocols is essential for generating reproducible and trustworthy data.

Protocol 1: ^1H NMR Sample Preparation and Data Acquisition (400 MHz)

- Sample Preparation: Accurately weigh approximately 5-10 mg of **3-Methoxy-N-methylpropanimidamide** directly into a clean, dry NMR tube.
- Solvent Addition: Add $\sim 0.6\text{ mL}$ of deuterated chloroform (CDCl_3) containing 0.03% v/v tetramethylsilane (TMS) as an internal standard ($\delta\ 0.00\text{ ppm}$).
- Dissolution: Cap the tube and invert several times to fully dissolve the sample. If necessary, gently vortex.
- Data Acquisition:
 - Insert the sample into the NMR spectrometer.
 - Lock the spectrometer on the deuterium signal of the CDCl_3 .
 - Shim the magnetic field to optimize homogeneity.
 - Acquire the spectrum using standard parameters:
 - Pulse Angle: $30\text{-}45^\circ$
 - Acquisition Time: $\sim 4\text{ seconds}$

- Relaxation Delay: 2 seconds
- Number of Scans: 16-64 (depending on concentration)
- Data Processing: Apply Fourier transform, phase correction, and baseline correction to the acquired Free Induction Decay (FID). Calibrate the spectrum by setting the TMS peak to 0.00 ppm. Integrate all signals.

Protocol 2: FT-IR Analysis using Attenuated Total Reflectance (ATR)

- Background Scan: Ensure the ATR crystal (typically diamond or germanium) is clean. Record a background spectrum of the empty crystal.
- Sample Application: Place one to two drops of the neat liquid sample directly onto the center of the ATR crystal.
- Spectrum Acquisition: Acquire the sample spectrum. Typically, 16-32 scans are co-added at a resolution of 4 cm^{-1} over a range of $4000\text{--}400\text{ cm}^{-1}$.
- Cleaning: Thoroughly clean the ATR crystal with an appropriate solvent (e.g., isopropanol) and a soft laboratory wipe.

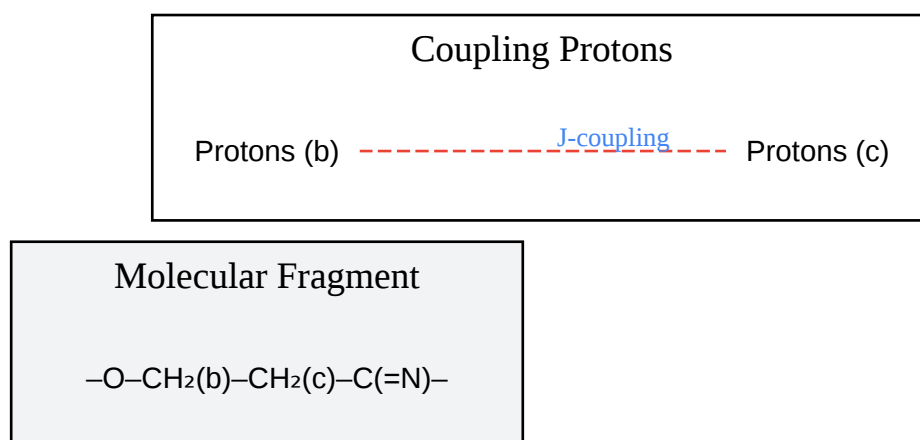
Visualizing the Analytical Workflow

A multi-technique approach ensures a self-validating system for structural confirmation.

Caption: Integrated workflow for structural characterization.

Visualizing ^1H NMR Coupling

The spin-spin coupling between the methylene groups is a key diagnostic feature.



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Caption: ^3J -coupling between adjacent methylene protons.

Conclusion

The characterization of **3-Methoxy-N-methylpropanimidamide** serves as an excellent model for demonstrating a robust analytical strategy. While techniques like FT-IR and MS rapidly confirm the presence of key functional groups and the correct molecular weight, ^1H NMR spectroscopy stands alone in its ability to map the precise atomic connectivity of the molecule. [2] The predicted spectrum, with its characteristic triplet signals for the ethoxy backbone and distinct singlets for the methyl groups, provides a detailed blueprint for experimental verification. By integrating data from these orthogonal techniques, researchers can achieve a high degree of confidence in the structure and purity of their materials, a non-negotiable requirement for advancing scientific discovery and ensuring safety in drug development.

References

- Doc Brown's Chemistry. (n.d.). Interpreting the ^1H hydrogen-1 (proton) NMR spectrum of propanamide. Retrieved from [[Link](#)]
- SpectraBase. (n.d.). Propanamide, N-methyl-2-amino-. Retrieved from [[Link](#)]
- Spectroscopy Online. (2020, March 1). Organic Nitrogen Compounds VIII: Imides. Retrieved from [[Link](#)]

- YouTube. (2024, March 28). NMR of propanamide for A-level Chemistry | H-NMR | Hydrogen NMR splitting patterns of amides. Retrieved from [[Link](#)]
- Indian Academy of Sciences. (n.d.). Infrared spectroscopic studies of amides and anilides. Retrieved from [[Link](#)]
- PubChem. (n.d.). Propanenitrile, 3-methoxy-. Retrieved from [[Link](#)]
- PMC. (2020, April 8). DFT-Calculated IR Spectrum Amide I, II, and III Band Contributions of N-Methylacetamide Fine Components. Retrieved from [[Link](#)]
- DSpace@MIT. (n.d.). Amide I'-II' 2D IR spectroscopy provides enhanced protein secondary structural sensitivity. Retrieved from [[Link](#)]
- NIST WebBook. (n.d.). Propanenitrile, 3-methoxy-. Retrieved from [[Link](#)]
- Chemistry Steps. (2024, August 1). NMR Chemical Shift Values Table. Retrieved from [[Link](#)]
- American Pharmaceutical Review. (2017, August 15). Analytical Methodology for Characterization of Reactive Starting Materials and Intermediates Commonly Used in the Synthesis of Small Molecule Pharmaceuticals. Retrieved from [[Link](#)]
- Indian Academy of Sciences. (n.d.). Some interesting ¹H NMR features of ortho substituted N-methoxy-N-methyl benzamides. Retrieved from [[Link](#)]
- University of Regensburg. (n.d.). Chemical shifts. Retrieved from [[Link](#)]
- SpectraBase. (n.d.). 3-Methoxy-3-(phenylimino)-N,N-dimethylpropanamide. Retrieved from [[Link](#)]
- MDPI. (2024, October 2). A Complete ¹H and ¹³C NMR Data Assignment for Three 3-[Substituted methyldene]-1H,3H-naphtho-[1,8-cd]-pyran-1-ones. Retrieved from [[Link](#)]
- Frontier Specialty Chemicals. (2022, June 21). 5 Analytical Techniques for Characterizing Unknown Samples. Retrieved from [[Link](#)]
- PubMed. (2008, February 21). Amide I two-dimensional infrared spectroscopy of proteins. Retrieved from [[Link](#)]

- Semantic Scholar. (n.d.). Some interesting ^1H NMR features of ortho substituted N-methoxy-N-methyl benzamides. Retrieved from [[Link](#)]
- The Center for Professional Innovation & Education. (2024, June 20). A Comprehensive Guide to the 4 Main Types of Analytical Chemistry. Retrieved from [[Link](#)]
- PMC. (2021, February 8). Analytical Characterization of 3-MeO-PCP and 3-MMC in Seized Products and Biosamples. Retrieved from [[Link](#)]
- Chemistry LibreTexts. (2024, July 30). 13.5: Chemical Shifts in ^1H NMR Spectroscopy. Retrieved from [[Link](#)]
- Preprints.org. (2025, July 2). Modern Analytical Technique for Characterization Organic Compounds. Retrieved from [[Link](#)]
- Doc Brown's Chemistry. (n.d.). The C-13 NMR spectrum of propanamide (propionamide). Retrieved from [[Link](#)]
- PubChem. (n.d.). Propanamide, 3-methoxy-N,N-dimethyl-. Retrieved from [[Link](#)]
- New Journal of Chemistry (RSC Publishing). (2018, December 17). Conformational preferences of N-acetyl-N'-methylprolineamide in different media: a ^1H NMR and theoretical investigation. Retrieved from [[Link](#)]
- MDPI. (2023, September 8). Study on the Mass Spectrometry Fragmentation Patterns for Rapid Screening and Structure Identification of Ketamine Analogues in Illicit Powders. Retrieved from [[Link](#)]
- ResearchGate. (n.d.). Mass spectra of 3-methoxy-1,2-benzenediol and the seven derivatives detected in the pyrolysates of archaeological wood from the marine context. Retrieved from [[Link](#)]

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Sources

- [1. benchchem.com \[benchchem.com\]](#)
- [2. ijpsjournal.com \[ijpsjournal.com\]](#)
- [3. NMR Chemical Shift Values Table - Chemistry Steps \[chemistrysteps.com\]](#)
- [4. chem.libretexts.org \[chem.libretexts.org\]](#)
- [5. ucl.ac.uk \[ucl.ac.uk\]](#)
- [6. propanamide low high resolution H-1 proton nmr spectrum of propanamide analysis interpretation of chemical shifts ppm spin spin line splitting H1 1-H nmr doc brown's advanced organic chemistry revision notes \[docbrown.info\]](#)
- [7. youtube.com \[youtube.com\]](#)
- [8. semanticscholar.org \[semanticscholar.org\]](#)
- [9. docbrown.info \[docbrown.info\]](#)
- [10. spectroscopyonline.com \[spectroscopyonline.com\]](#)
- [11. mdpi.com \[mdpi.com\]](#)
- [12. DFT-Calculated IR Spectrum Amide I, II, and III Band Contributions of N-Methylacetamide Fine Components - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [13. researchgate.net \[researchgate.net\]](#)
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